

Best practices for handling and storing 1-Bromonaphthalene safely

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Compound of Interest

Compound Name: 1-Bromonaphthalene

Cat. No.: B1665260

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Technical Support Center: 1-Bromonaphthalene Safety

This guide provides best practices for the safe handling and storage of **1-Bromonaphthalene**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Bromonaphthalene**?

A1: **1-Bromonaphthalene** is harmful if swallowed and causes serious eye irritation.^{[1][2][3][4][5]} It may also cause skin and respiratory tract irritation. Chronic exposure may lead to severe hemolytic anemia. It is also very toxic to aquatic life with long-lasting effects.

Q2: What are the proper storage conditions for **1-Bromonaphthalene**?

A2: Store **1-Bromonaphthalene** in a tightly closed original container in a cool, dry, and well-ventilated area. Keep it away from incompatible substances such as strong oxidizing agents, heat, open flames, and direct sunlight. The recommended storage temperature is between 15–25 °C.

Q3: What personal protective equipment (PPE) is required when handling **1-Bromonaphthalene**?

A3: A comprehensive range of PPE is necessary to ensure safety. This includes chemical splash goggles or a face shield, appropriate protective gloves, and a lab coat or chemical-resistant suit. If there is a risk of inhalation, a NIOSH-approved respirator with appropriate cartridges should be used. Always ensure that an eyewash station and safety shower are readily accessible.

Q4: How should I handle a spill of **1-Bromonaphthalene**?

A4: For small spills, absorb the chemical with an inert material like vermiculite, sand, or earth, and then place it into a suitable, closed container for disposal. For larger spills, evacuate the area, ensure adequate ventilation, and contain the spill to prevent it from entering drains or waterways. Do not touch spilled material without appropriate protective clothing.

Q5: What is the correct first aid procedure for exposure to **1-Bromonaphthalene**?

A5:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and flush the skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- Inhalation: Move the exposed person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give them 2-4 cupfuls of milk or water. Seek immediate medical attention.

Q6: How should **1-Bromonaphthalene** waste be disposed of?

A6: Waste disposal should be handled by a licensed professional waste disposal service. Dispose of the chemical and any contaminated materials as hazardous waste in accordance with local, regional, and national regulations. Do not allow the product to enter drains.

Quantitative Data Summary

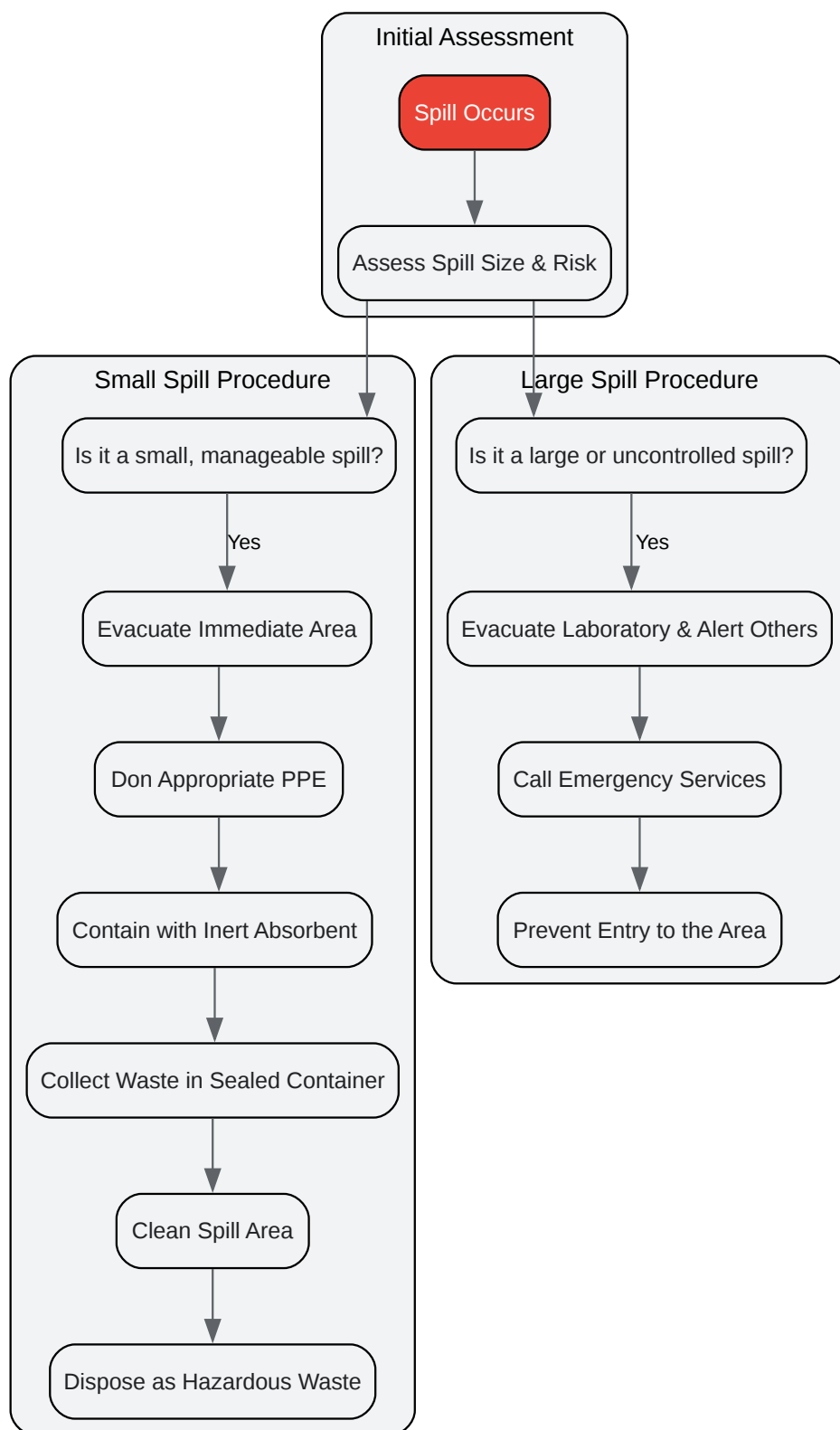
Property	Value	Source
CAS Number	90-11-9	
Molecular Formula	C10H7Br	
Molecular Weight	207.07 g/mol	
Appearance	Colorless to pale yellow liquid	
Boiling Point	133 - 134 °C at 13 hPa	
Melting Point	-2 - -1 °C	
Flash Point	> 112 °C (> 233.60 °F)	
Density	1.48 g/mL	
Solubility	Insoluble in water; soluble in ether, chloroform, and benzene.	

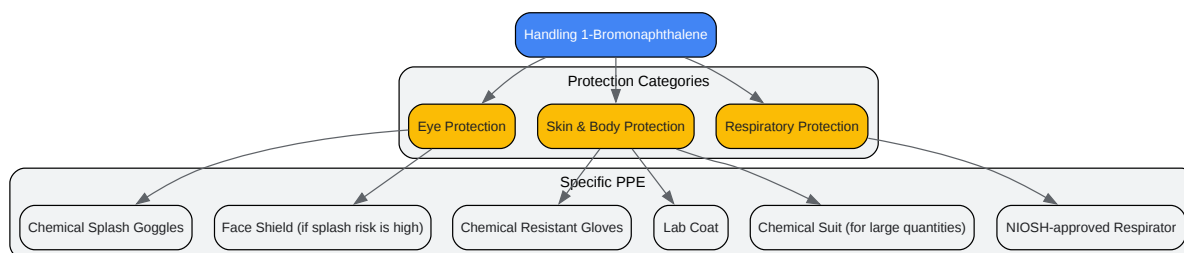
Experimental Protocols & Workflows

Standard Handling Procedure

A detailed methodology for handling **1-Bromonaphthalene** should always begin with a thorough risk assessment. Before starting any experiment, ensure all necessary PPE is available and in good condition. All work should be conducted in a well-ventilated chemical fume hood. Measure and transfer the chemical carefully to avoid splashes and the generation of aerosols. After handling, wash hands and any exposed skin thoroughly.

Emergency Spill Response Workflow





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